

A Technical Guide to the Physical Properties of Dichlorophenyltrichlorosilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichloro(dichlorophenyl)silane

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This technical guide provides a summary of the known physical properties of dichlorophenyltrichlorosilane (CAS No: 27137-85-5). Due to a notable lack of publicly available data on the temperature-dependent physical properties of this compound, this document also outlines detailed experimental protocols for their determination, with special consideration for the material's hazardous and reactive nature.

Summary of Known Physical Properties

Quantitative data for the physical properties of dichlorophenyltrichlorosilane is sparse in the available literature. The existing data points are summarized in the table below. It is important to note that these are single-value measurements and do not describe the behavior of the substance across a range of temperatures.

Physical Property	Value	Conditions	Source(s)
Boiling Point	260 °C (500 °F)	At 760 mmHg	[1][2][3][4]
Specific Gravity	1.562	Temperature not specified	[1][3]
Density	1.553 g/cm ³	Temperature not specified	[4][5]
Flash Point	141.1 °C (286 °F)	Not specified	[1][2][3][6]
Vapor Pressure	~1 mmHg	At 18 °C	[2]
Molecular Weight	280.44 g/mol	Not applicable	[1][2][3]
Refractive Index	1.5640	Temperature not specified	[4]

Note: Dichlorophenyltrichlorosilane is a mixture of isomers.[2] Physical properties may vary slightly between different isomeric compositions.

Reactivity and Handling Considerations

Dichlorophenyltrichlorosilane is a corrosive and moisture-sensitive compound.[1][2][3][5][7] It reacts vigorously with water, including atmospheric moisture, to produce corrosive hydrogen chloride gas.[1][2][3][5] This reactivity necessitates the use of specialized handling techniques and experimental setups to ensure the safety of personnel and the integrity of the measurements. All experimental work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including acid-resistant gloves, safety goggles, and a lab coat, must be worn.

Experimental Protocols for Determining Temperature-Dependent Physical Properties

The following sections outline the methodologies for determining the key physical properties of dichlorophenyltrichlorosilane as a function of temperature.

Density Measurement

The density of a liquid is its mass per unit volume. For a corrosive and moisture-sensitive liquid like dichlorophenyltrichlorosilane, a sealed-tube method is recommended.

Methodology:

- **Sample Preparation:** All manipulations of dichlorophenyltrichlorosilane should be performed under an inert atmosphere (e.g., nitrogen or argon) in a glove box to prevent contact with moisture.
- **Apparatus:** A pycnometer of a known volume, made of an inert material such as borosilicate glass, should be used.
- **Procedure:**
 - The empty pycnometer is first weighed.
 - The pycnometer is filled with dichlorophenyltrichlorosilane inside the inert atmosphere of a glove box.
 - The filled pycnometer is sealed and then weighed again to determine the mass of the liquid.
 - The sealed pycnometer is placed in a temperature-controlled bath and allowed to equilibrate at the desired temperature.
 - The volume of the pycnometer at that temperature (which should be pre-calibrated) is used to calculate the density.
 - This procedure is repeated at various temperatures to obtain a density vs. temperature profile.

Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow. For corrosive liquids, a rotational viscometer with corrosion-resistant components is a suitable choice.

Methodology:

- Apparatus: A rotational viscometer with a spindle and sample cup made of or coated with a corrosion-resistant material (e.g., glass, PFA). The viscometer should be equipped with a sealed sample chamber to prevent exposure to atmospheric moisture.
- Procedure:
 - The sample cup is filled with dichlorophenyltrichlorosilane under an inert atmosphere.
 - The spindle is immersed in the liquid, and the sample chamber is sealed.
 - The sample is brought to the desired temperature using a circulating bath.
 - The spindle is rotated at a known speed, and the torque required to overcome the viscous drag of the fluid is measured.
 - The viscosity is calculated from the torque, the rotational speed, and the geometry of the spindle.
 - Measurements are repeated at different temperatures to determine the viscosity-temperature relationship.

Vapor Pressure Measurement

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature. For low-volatility and reactive compounds, a static or effusion method is appropriate.

Methodology (Static Method):

- Apparatus: A static vapor pressure apparatus consisting of a sample container connected to a pressure transducer. The entire system must be made of corrosion-resistant materials and be vacuum-tight.
- Procedure:
 - A small amount of dichlorophenyltrichlorosilane is placed in the sample container under an inert atmosphere.

- The apparatus is evacuated to remove any air and volatile impurities.
- The sample is then heated to the desired temperature in a thermostatically controlled bath.
- The system is allowed to reach equilibrium, at which point the pressure measured by the transducer is the vapor pressure of the substance at that temperature.
- This process is repeated for a range of temperatures to obtain the vapor pressure curve.

Boiling Point Confirmation

While a boiling point is reported, it can be experimentally confirmed and its pressure dependence determined using a distillation or reflux method under controlled conditions.

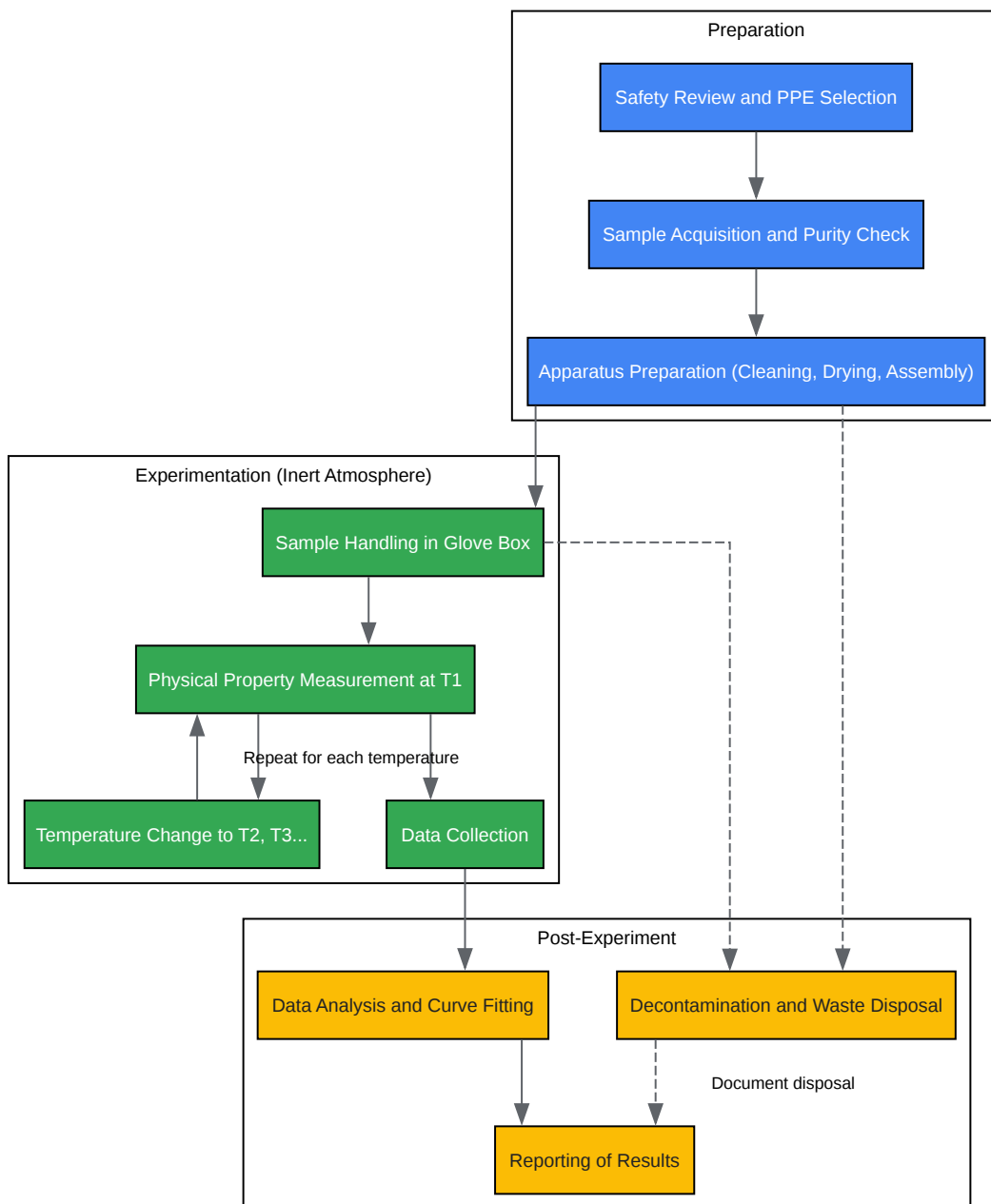
Methodology (Distillation):

- Apparatus: A standard distillation apparatus with ground glass joints, ensuring all components are dry. The system should be connected to an inert gas line to prevent the ingress of moisture.
- Procedure:
 - The distillation flask is charged with dichlorophenyltrichlorosilane and a few boiling chips under an inert atmosphere.
 - The liquid is heated gently.
 - The temperature is monitored with a thermometer placed at the vapor outlet to the condenser.
 - The boiling point is the temperature at which the vapor and liquid are in equilibrium, and a steady temperature is observed during distillation.
 - By connecting the apparatus to a vacuum line, the boiling point at reduced pressures can also be determined.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a physical property of a hazardous and reactive compound like dichlorophenyltrichlorosilane.

Experimental Workflow for Physical Property Determination of Dichlorophenyltrichlorosilane

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Caption: Generalized workflow for determining a physical property of dichlorophenyltrichlorosilane.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Dichlorophenyltrichlorosilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590864#physical-properties-of-dichlorophenyltrichlorosilane-at-various-temperatures]

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